

# dimenhydrinate diphenhydramine 8-chlorotheophylline salt composition

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## Compound Focus: Dimenhydrinate

CAS No.: 523-87-5

Cat. No.: S526172

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## Chemical Composition and Basic Properties

The table below summarizes the fundamental chemical and regulatory characteristics of **dimenhydrinate**.

Property	Description
Chemical Name	2-(diphenylmethoxy)-N,N-dimethylethanaminium 8-chloro-1,3-dimethyl-2,6-dioxo-1,2,3,6-tetrahydropurin-7-ide [1]
Composition Ratio	1:1 salt of Diphenhydramine and 8-Chlorotheophylline [2]
Molecular Formula	$C_{24}H_{28}ClN_5O_3$ [3]
Average Mass	469.97 g/mol [3] [1]
Regulatory Status	Over-the-counter (OTC) in the US and Canada [2]

## Quantitative Composition of Components

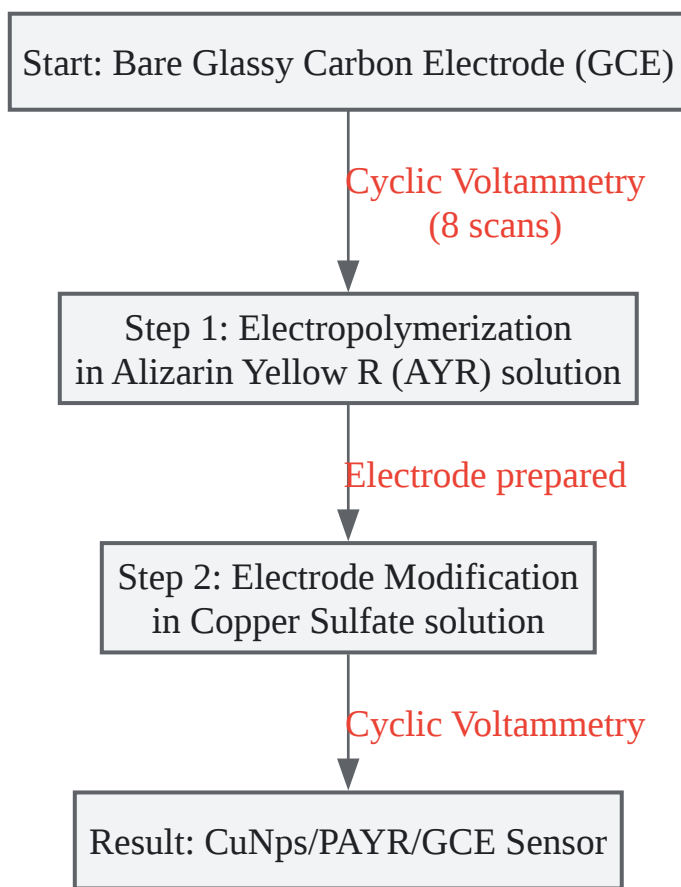
The specific percentage composition of the two active moieties in the dried salt is detailed in the following table.

Component	Percentage in Dimenhydrinate (Dried Basis)	Role in the Formulation
Diphenhydramine	53% - 55.5% [2] [3] [4]	Primary active agent; H1 receptor antagonist responsible for antiemetic and sedative effects [2] [5].
8-Chlorotheophylline	44% - 47% [3] [4]	Mild stimulant intended to reduce the drowsiness caused by diphenhydramine [2] [6] [7].

## Detailed Experimental Protocol for Electrochemical Analysis

The following methodology, adapted from research, describes the construction of an electrochemical sensor for the simultaneous detection of diphenhydramine (DIP) and 8-chlorotheophylline (CTP) in **dimenhydrinate** [8].

- **Sensor Fabrication Workflow:** The experimental procedure for preparing the modified electrode involves a two-step deposition process, which can be visualized as follows:



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*Electrochemical sensor fabrication workflow.*

- **Materials and Reagents:**

- Alizarin Yellow R (AYR)
- Copper sulfate (for Cu nanoparticle formation)
- Phosphate buffer (for pH adjustment)
- **Dimenhydrinate** standard for analysis
- Glassy Carbon Electrode (GCE)

- **Procedure:**

- **Polymer Film Formation:** Immerse the polished GCE in a solution of Alizarin Yellow R. Using Cyclic Voltammetry (CV), perform 8 scans to electropolymerize AYR and form a polyalizarin yellow (PAYR) film on the electrode surface [8].
- **Nanoparticle Deposition:** Transfer the PAYR/GCE to a copper sulfate solution. Again, use CV to deposit copper nanoparticles (CuNps) onto the modified electrode, resulting in the final CuNps/PAYR/GCE sensor [8].

- **Analysis of Dimenhydrinate:** Use the fabricated sensor with Differential Pulse Voltammetry (DPV) techniques to simultaneously detect the oxidation peaks of DIP and CTP in pharmaceutical samples. The highest sensitivity for **dimenhydrinate** is achieved at **pH = 10** [8].
- **Sensor Performance Metrics:**
  - **Linear Range:** 1–3000  $\mu\text{M}$  [8]
  - **Limit of Detection (LOD):** 0.29  $\mu\text{M}$  [8]

## Pharmacology and Pharmacokinetics

The table below compares the mechanistic and pharmacokinetic profiles of **dimenhydrinate**'s components.

Parameter	Diphenhydramine Component	8-Chlorotheophylline Component
<b>Primary Mechanism of Action</b>	Antagonism of H1 histamine receptors; also exhibits antimuscarinic / anticholinergic activity [2] [3] [5].	Adenosine receptor blockade [3] [6].
<b>Therapeutic Role</b>	Provides primary antiemetic effect by calming the inner ear and blocking nausea-triggering chemicals in the brain [9] [5].	Provides mild stimulant effect to counter diphenhydramine-induced drowsiness [2] [7].
<b>Time to Peak Concentration (Tmax)</b>	~2 - 2.7 hours (oral administration) [2] [3]	Information not specified in search results
<b>Elimination Half-Life</b>	5 - 8 hours [2] [3]	Information not specified in search results
<b>Metabolism</b>	Extensive first-pass metabolism in the liver, primarily by CYP2D6, CYP1A2, CYP2C9, and CYP2C19 [3] [5].	Information not specified in search results
<b>Protein Binding</b>	70% - 85% (as dimenhydrinate) [3]	Information not specified in search results

## Clinical and Non-Clinical Applications

- **Approved Indications:** Prevention and treatment of nausea, vomiting, and dizziness associated with **motion sickness**. It is also used for **post-operative nausea** and **vertigo** [2] [3] [9].
- **Off-Label and Other Uses:** Sometimes used for the management of **Migraine headaches** [7].
- **Recreational Abuse and Toxicity: Dimenhydrinate** has abuse potential for its deliriant properties at high doses, leading to effects such as hallucinations, confusion, and disorientation. Significant overdose can result in serious ventricular arrhythmias, coma, or death. The toxicity profile is consistent with muscarinic acetylcholine receptor antagonism [2].

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## References

1. (CHEBI:4604) dimenhydrinate [ebi.ac.uk]
2. - Wikipedia Dimenhydrinate [en.wikipedia.org]
3. Dimenhydrinate: Uses, Interactions, Mechanism of Action [go.drugbank.com]
4. : Package Insert / Prescribing Information Dimenhydrinate [drugs.com]
5. Diphenhydramine - StatPearls - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]
6. 8-Chlorotheophylline - an overview [sciencedirect.com]
7. Dimenhydrinate - an overview | ScienceDirect Topics [sciencedirect.com]
8. Construction of a sensitive electrochemical sensor for... [link.springer.com]
9. Dimenhydrinate (Dramamine, Driminate, and others): Uses ... [webmd.com]

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